

protocol for Octamylamine sulfamate solution preparation

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Compound of Interest

Compound Name: Octamylamine sulfamate

Cat. No.: B15189938

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An Application Note and Protocol for the Preparation of **Octamylamine Sulfamate** Solution
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of an **Octamylamine sulfamate** solution. Due to the absence of a standardized, publicly available protocol for this specific solution, the following procedures are based on fundamental chemical principles of acid-base reactions, combining the known properties of Octylamine and sulfamic acid.

Introduction

Octamylamine sulfamate is a salt formed from the reaction of the primary amine, Octylamine, and the strong, solid acid, sulfamic acid. The preparation of this salt solution is relevant for various research applications where a cationic surfactant or an amine-based compound with a sulfamate counter-ion is required. This protocol outlines two primary methods for its preparation: an aqueous and a non-aqueous approach.

Chemical Properties of Reactants

A summary of the relevant properties of the starting materials is provided in the table below.

Property	Octylamine	Sulfamic Acid
Synonyms	1-Aminooctane, n-Octylamine	Amidosulfonic acid, Aminosulfonic acid
Molecular Formula	C ₈ H ₁₉ N	H ₃ NSO ₃
Molecular Weight	129.24 g/mol [1][2]	97.09 g/mol
Appearance	Yellow liquid with an ammonia-like odor[1][3]	White crystalline solid[1][2][3][4]
Solubility	Insoluble in water[1][3]. Soluble in organic solvents.	Soluble in water and liquid ammonia; slightly soluble in methanol; insoluble in ethanol and ether[1][2][3][4][5].

Experimental Protocols

The following protocols describe the preparation of a 100 mM **Octylamine sulfamate** solution. Adjustments to the quantities can be made to achieve the desired concentration. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Protocol 1: Aqueous Solution Preparation

This method is suitable if the final application requires an aqueous solution and assumes that the resulting **Octylamine sulfamate** salt is water-soluble.

Materials:

- Octylamine (liquid)
- Sulfamic acid (solid)
- Deionized water
- Magnetic stirrer and stir bar
- Beaker and graduated cylinder

- Analytical balance

Procedure:

- Weigh Sulfamic Acid: Accurately weigh 0.971 g of sulfamic acid (10 mmol) and place it in a beaker.
- Dissolve Sulfamic Acid: Add approximately 80 mL of deionized water to the beaker and stir until the sulfamic acid is completely dissolved.
- Add Octylamine: In a separate container, measure 1.292 g (approximately 1.67 mL, density ≈ 0.774 g/mL) of Octylamine (10 mmol).
- Reaction: Slowly add the Octylamine to the stirring aqueous solution of sulfamic acid. The reaction is an acid-base neutralization and may be exothermic. Add the amine dropwise to control the temperature.
- pH Adjustment (Optional): After the addition is complete, check the pH of the solution. If necessary, adjust to the desired pH using small amounts of either sulfamic acid solution (to lower pH) or Octylamine (to raise pH).
- Final Volume: Once the reaction is complete and the solution has cooled to room temperature, transfer it to a 100 mL volumetric flask. Add deionized water to bring the final volume to 100 mL.
- Storage: Store the resulting **Octamylamine sulfamate** solution in a well-sealed container.

Protocol 2: Non-Aqueous (Methanol) Solution Preparation

This method is recommended given the poor water solubility of Octylamine. Methanol is a suitable solvent as it can dissolve both reactants.

Materials:

- Octylamine (liquid)

- Sulfamic acid (solid)
- Anhydrous methanol
- Magnetic stirrer and stir bar
- Beaker and graduated cylinder
- Analytical balance

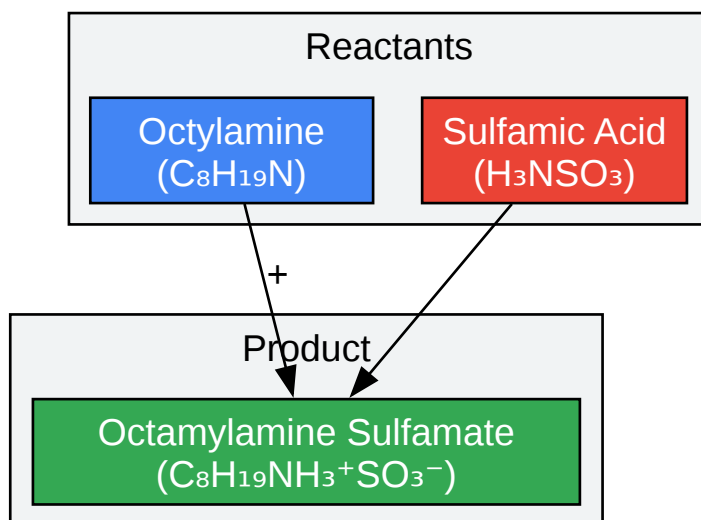
Procedure:

- Weigh Reactants:
 - Accurately weigh 0.971 g of sulfamic acid (10 mmol) and place it in a beaker.
 - In a separate container, weigh 1.292 g of Octylamine (10 mmol).
- Dissolve Reactants:
 - Add approximately 40 mL of anhydrous methanol to the beaker containing the sulfamic acid and stir until dissolved.
 - Add approximately 40 mL of anhydrous methanol to the container with the Octylamine and stir until dissolved.
- Reaction: Slowly add the methanolic solution of Octylamine to the stirring methanolic solution of sulfamic acid. The reaction should proceed smoothly.
- Final Volume: After the addition is complete, transfer the solution to a 100 mL volumetric flask. Rinse the beakers with small amounts of methanol and add the rinsings to the volumetric flask. Add anhydrous methanol to bring the final volume to 100 mL.
- Storage: Store the resulting methanolic solution of **Octamylamine sulfamate** in a well-sealed container, protected from moisture.

Visualizations

Reaction Pathway

The formation of **Octamylamine sulfamate** is a result of an acid-base reaction between Octylamine and sulfamic acid.

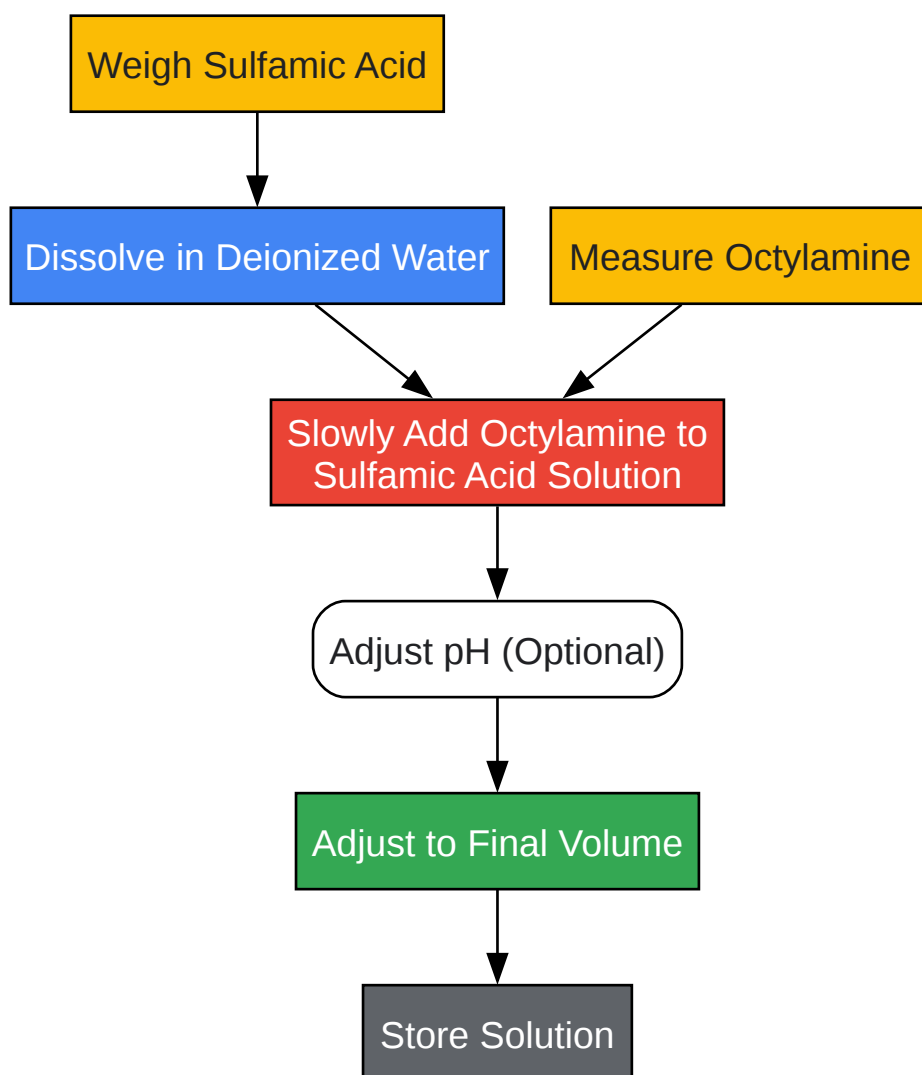


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Caption: Reaction scheme for the formation of **Octamylamine sulfamate**.

Experimental Workflow for Aqueous Preparation

The following diagram illustrates the key steps in the aqueous preparation of the **Octamylamine sulfamate** solution.



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Caption: Workflow for aqueous preparation of **Octamylamine sulfamate**.

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